

Technical Monograph: N-(1-phenylethyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(1-phenylethyl)cyclohexanecarboxamide

Cat. No.: B11993800

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CAS: 61765-19-3 | Molecular Formula: C₁₅H₂₁NO | MW: 231.34 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Technical Summary

N-(1-phenylethyl)cyclohexanecarboxamide is a secondary amide synthesized from cyclohexanecarboxylic acid and 1-phenylethylamine.[\[1\]](#)[\[2\]](#)[\[3\]](#) While often encountered as an intermediate in chemical libraries, its primary technical value lies in two distinct domains:[\[1\]](#)[\[2\]](#)

- **Chiral Resolution Benchmark:** It serves as a model adduct for evaluating the enantiomeric separation efficiency of chiral stationary phases (CSPs) in HPLC, owing to the proximity of its chiral center to the amide bond.[\[2\]](#)[\[3\]](#)
- **Sensory Pharmacophore Scaffold:** Its structure aligns with the "carboxamide cooling agent" pharmacophore (e.g., WS-3), making it a relevant probe for Structure-Activity Relationship (SAR) studies targeting the TRPM8 ion channel.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10][11]

Property	Value	Technical Context
Appearance	White to off-white crystalline solid	Typical of high-purity secondary amides.[2][3]
Melting Point	108–112 °C (Estimated)	Dependent on enantiomeric purity; racemates often exhibit different lattice energies than pure enantiomers.[2][3]
LogP (Predicted)	~3.7	Indicates high lipophilicity; suitable for CNS penetration or membrane-bound receptor interaction.[1][2][3]
H-Bond Donors	1 (Amide NH)	Critical for receptor binding pocket interaction (e.g., TRPM8 Y745 residue).[1][2][3]
H-Bond Acceptors	1 (Carbonyl O)	Facilitates dipole interactions in chiral recognition mechanisms.[1][2][3]
Chirality	C(1)-position of ethyl group	Exists as (R) and (S) enantiomers.[1][2][3] CAS 61765-19-3 typically denotes the racemate or unspecified stereochemistry.[1][2][3]

Synthesis & Production Protocols

Expertise Note: While direct condensation using coupling reagents (EDC/HOBt) is possible, the Acid Chloride Method is superior for this substrate due to the steric bulk of the cyclohexyl group and the high nucleophilicity of the amine, ensuring higher yields and easier purification.[1][2]

Method A: Acid Chloride Condensation (Schotten-Baumann Conditions)

This protocol describes the synthesis of the racemic mixture.^{[1][2][3]} For enantiopure variants, substitute the amine with (R)-(+)- or (S)-(-)-1-phenylethylamine.^{[1][2][3]}

Reagents:

- Cyclohexanecarbonyl chloride (1.0 equiv)^{[1][2][3]}
- 1-Phenylethylamine (1.0 equiv)^{[1][2][3]}
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 equiv)^{[1][2][3]}
- Dichloromethane (DCM) (anhydrous)^{[1][2][3]}

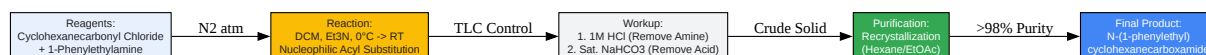
Step-by-Step Protocol:

- Preparation: Charge a flame-dried round-bottom flask with 1-phenylethylamine (10 mmol) and TEA (12 mmol) in anhydrous DCM (50 mL). Cool the solution to 0°C under an inert atmosphere (N₂ or Ar).^{[2][3]}
- Addition: Add cyclohexanecarbonyl chloride (10 mmol) dropwise over 15 minutes. Critical Control Point: Maintain temperature <5°C to prevent di-acylation side products or racemization if using sensitive chiral starting materials.^{[1][2][3]}
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexanes) until the amine starting material disappears.^{[2][3]}
- Workup:
 - Wash the organic phase with 1M HCl (2 x 30 mL) to remove unreacted amine and TEA.^{[2][3]}
 - Wash with Saturated NaHCO₃ (2 x 30 mL) to remove unreacted acid chloride (hydrolyzed to acid).^{[1][2][3]}
 - Wash with Brine (1 x 30 mL), dry over anhydrous MgSO₄, and concentrate in vacuo.

- Purification: Recrystallize the crude solid from a hot Hexane/Ethyl Acetate mixture (approx. 4:1 ratio).

Diagram 1: Synthesis Workflow

This diagram illustrates the reaction flow and critical purification logic.[2][3]



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Caption: Synthesis pathway via nucleophilic acyl substitution, highlighting critical workup steps for impurity removal.

Applications & Mechanism of Action

Chiral Resolution & Analytical Standard

The compound is a classic "diastereomeric probe" precursor.[2][3] When cyclohexanecarboxylic acid is substituted (making it chiral), reacting it with enantiopure 1-phenylethylamine creates diastereomers.[1][2][3]

- Mechanism: The amide bond creates a rigid linker.[2][3] The interaction between the phenyl ring of the amine and the cyclohexyl ring (via hydrophobic effects) creates a distinct spatial arrangement essential for chiral recognition on stationary phases like Pirkle-type or polysaccharide-based columns.[1][2][3]
- Usage: Researchers use CAS 61765-19-3 as a "null" reference (achiral acid + chiral amine) to determine the baseline separation factor () of the column without the interference of a second chiral center.[1][2][3]

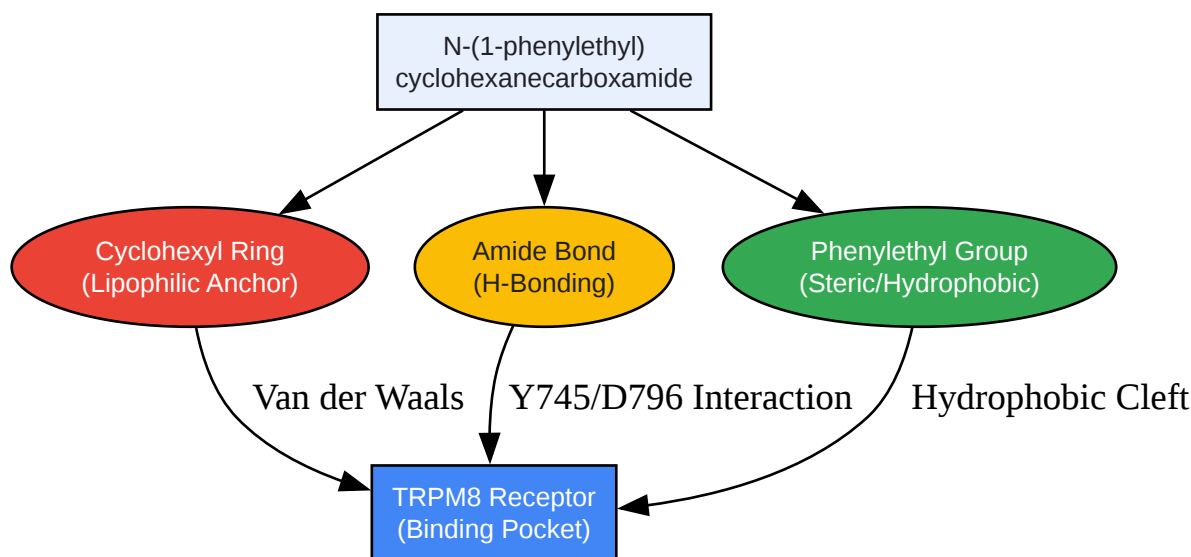
TRPM8 Pharmacophore (Cooling Agents)

This molecule possesses the structural triad required for TRPM8 agonism (cooling sensation), similar to WS-3 (N-Ethyl-p-menthane-3-carboxamide).[1][2][3]

- Hydrophobic Core: Cyclohexane ring (mimics the menthane scaffold).[2][3]
- Linker: Carboxamide group (H-bond donor/acceptor).[1][2][3]
- Hydrophobic Tail: Phenylethyl group.[2][3]
- Hypothesis: While likely less potent than menthol due to the lack of specific isopropyl substitution on the ring, it serves as a valuable negative or weak-positive control in SAR studies to define the steric limits of the TRPM8 binding pocket.[1][2][3]

Diagram 2: Pharmacophore Mapping

Mapping the compound against the standard "Cooling Agent" structural requirements.[2][3]



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Caption: Structural decomposition of the molecule illustrating its potential interaction points with the TRPM8 receptor.[1][2][3]

Analytical Characterization (Self-Validating Data)

To verify the identity of the synthesized compound, look for these diagnostic NMR signals.

- ^1H NMR (400 MHz, CDCl_3):

- δ 7.20–7.40 (m, 5H): Aromatic protons (Phenyl group).[1][2]
- δ 5.60 (br s, 1H): Amide N-H (Exchangeable with D₂O).[1][2]
- δ 5.15 (quintet, 1H): Methine proton of the ethyl group (-CH(CH₃)-).[1][2][3] This is the chiral center; its splitting is distinctive.[2][3]
- δ 2.10 (tt, 1H): Cyclohexyl methine proton adjacent to carbonyl.[2]
- δ 1.50 (d, 3H): Methyl group doublet (-CH(CH₃)-).[1][2][3]
- δ 1.20–1.90 (m, 10H): Cyclohexyl methylene protons.[2]

References

- Sigma-Aldrich. (n.d.).[2][3] **N-(1-Phenylethyl)cyclohexanecarboxamide** Product Sheet. Retrieved from [1][2][3]
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- Watson, H. R., et al. (1978).[2] New compounds with the menthol cooling effect. Journal of the Society of Cosmetic Chemists.[2][3] (Foundational reference for carboxamide cooling agent SAR).

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Sources

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- [3. N-Phenylcyclohexanecarboxamide | C13H17NO | CID 257030 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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